

# An In-Depth Technical Guide to Bis(tri-tert-butylphosphine)platinum(0)

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## Compound of Interest

Compound Name: *Bis(tri-tert-butylphosphine)platinum(0)*

Cat. No.: B1337045

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CAS Number: 60648-70-6

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Bis(tri-tert-butylphosphine)platinum(0)**, a highly effective and versatile catalyst in organic synthesis. This document details its chemical and physical properties, safety information, synthesis protocols, and its applications in catalysis, with a focus on cross-coupling reactions relevant to pharmaceutical development.

## Core Properties and Safety Information

**Bis(tri-tert-butylphosphine)platinum(0)** is a platinum(0) complex featuring two bulky tri-tert-butylphosphine ligands. These ligands are crucial for its stability and catalytic activity.<sup>[1]</sup>

## Chemical and Physical Properties

The key chemical and physical properties of **Bis(tri-tert-butylphosphine)platinum(0)** are summarized in the table below for easy reference.

Property	Value	Reference
CAS Number	60648-70-6	
Molecular Formula	C <sub>24</sub> H <sub>54</sub> P <sub>2</sub> Pt	[1]
Molecular Weight	599.71 g/mol	
Appearance	White to light yellow powder or crystal	[1]
Melting Point	260-269 °C	
Solubility	Soluble in organic solvents like toluene and benzene; sparingly soluble in chloroform and acetone.	[1]
Storage Temperature	2-8°C	

## Safety and Handling

**Bis(tri-tert-butylphosphine)platinum(0)** is a combustible solid and requires careful handling in a well-ventilated area. Personal protective equipment, including gloves and safety glasses, should be worn.

Hazard Statement	Precautionary Statement
Causes skin irritation	P264 - Wash face, hands and any exposed skin thoroughly after handling
Causes serious eye irritation	P280 - Wear protective gloves/protective clothing/eye protection/face protection
May cause respiratory irritation	P261 - Avoid breathing dust/fume/gas/mist/vapors/spray
P302 + P352 - IF ON SKIN: Wash with plenty of soap and water	
P305 + P351 + P338 - IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing	
P304 + P340 - IF INHALED: Remove person to fresh air and keep comfortable for breathing	

Storage Class: 11 - Combustible Solids WGK (Water Hazard Class): 3

## Synthesis and Experimental Protocols

A convenient synthesis of **Bis(tri-tert-butylphosphine)platinum(0)** has been reported in the Journal of Organometallic Chemistry. The following protocol is adapted from this literature.

### Synthesis of Bis(tri-tert-butylphosphine)platinum(0)

Reference: Goel, R. G.; Ogini, W. O.; Srivastava, R. C. J. Organomet. Chem.1981, 214, 405-417.[2][3]

Materials:

- cis-Dichlorobis(tri-tert-butylphosphine)platinum(II)
- Hydrazine hydrate

- Ethanol (absolute)
- Diethyl ether
- Nitrogen gas (for inert atmosphere)

#### Procedure:

- A solution of cis-dichlorobis(tri-tert-butylphosphine)platinum(II) in ethanol is prepared under an inert nitrogen atmosphere.
- An excess of hydrazine hydrate is added to the solution.
- The reaction mixture is stirred at room temperature. The progress of the reaction can be monitored by the precipitation of the product.
- The resulting white precipitate of **Bis(tri-tert-butylphosphine)platinum(0)** is collected by filtration.
- The product is washed with ethanol and then diethyl ether.
- The solid is dried under vacuum to yield the final product.

Note: This is a generalized procedure based on the cited literature. For precise quantities and reaction conditions, it is imperative to consult the original publication.

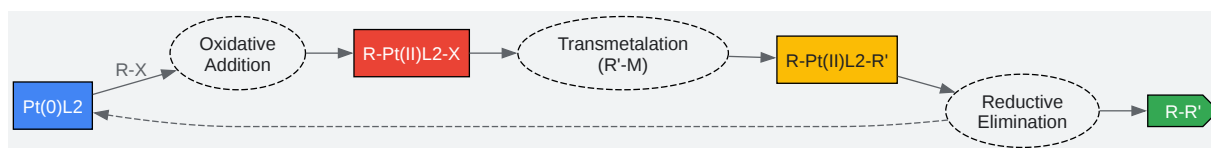
## Catalytic Applications and Mechanisms

**Bis(tri-tert-butylphosphine)platinum(0)** is a highly effective catalyst for a variety of cross-coupling reactions, which are fundamental in the synthesis of complex organic molecules, including active pharmaceutical ingredients.<sup>[1]</sup> Its utility is particularly noted in reactions like the Negishi, Suzuki, and Heck couplings.

## Catalytic Cycle in Cross-Coupling Reactions

The catalytic activity of **Bis(tri-tert-butylphosphine)platinum(0)** in cross-coupling reactions proceeds through a well-established cycle involving oxidative addition, transmetalation (for

reactions like Suzuki and Negishi), and reductive elimination. The bulky tri-tert-butylphosphine ligands facilitate the reductive elimination step, which is often rate-determining.



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Caption: Generalized catalytic cycle for a cross-coupling reaction.

## Experimental Protocol: Example of a Cross-Coupling Reaction

While specific protocols for **Bis(tri-tert-butylphosphine)platinum(0)** are proprietary or less commonly published than its palladium analogue, the following protocol for a Heck reaction catalyzed by the palladium counterpart serves as an illustrative example of the reaction conditions under which the platinum catalyst would likely be effective.

Reaction: Heck Coupling of Chlorobenzene with Butyl Acrylate

Materials:

- Bis(tri-tert-butylphosphine)palladium(0) (as a proxy for the platinum catalyst)
- Chlorobenzene
- Butyl acrylate
- N,N-Dicyclohexylmethylamine (Cy<sub>2</sub>NMe) as a base
- Toluene (anhydrous)
- Argon gas (for inert atmosphere)

## Procedure:

- An oven-dried reaction flask equipped with a magnetic stir bar and a reflux condenser is charged with Bis(tri-tert-butylphosphine)palladium(0) under an argon atmosphere.
- Anhydrous toluene is added to dissolve the catalyst.
- Chlorobenzene, butyl acrylate, and N,N-dicyclohexylmethanamine are added sequentially via syringe.
- The reaction mixture is heated to 100 °C and stirred for 22 hours.
- Upon completion, the reaction is cooled to room temperature, and the product is isolated and purified using standard techniques such as extraction and column chromatography.

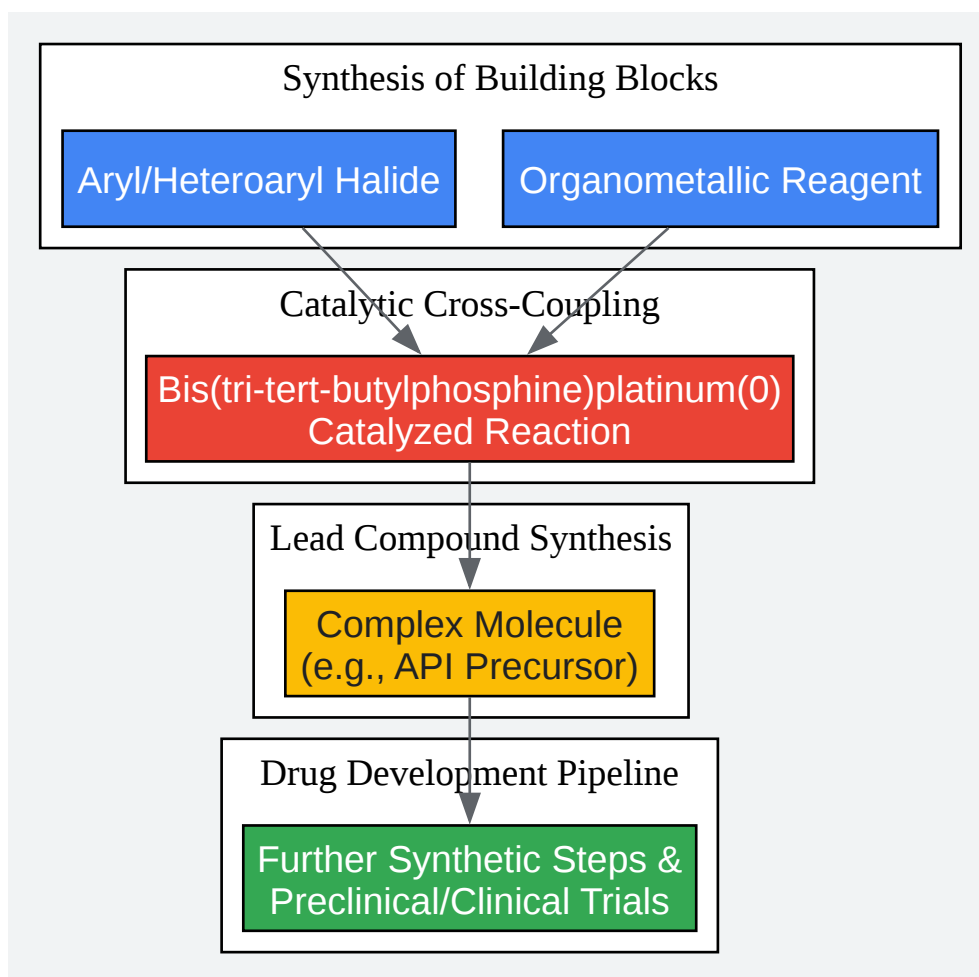
## Quantitative Data from a Representative Heck Reaction:

Reactant/Product	Amount	Molar Eq.
Chlorobenzene	3.20 mL	1.0
Butyl Acrylate	5.50 mL	1.1
Cy2NMe	7.50 mL	1.1
Pd(P(t-Bu)3)2	0.482 g	0.03
Product Yield	-	(Typically high)

Note: The conditions and yields for the platinum-catalyzed reaction may vary and would require optimization.

## Applications in Drug Development

The ability of **Bis(tri-tert-butylphosphine)platinum(0)** to efficiently catalyze the formation of carbon-carbon and carbon-heteroatom bonds makes it a valuable tool in the synthesis of complex organic molecules, which is a cornerstone of modern drug discovery and development. For instance, it has been noted as a catalyst for the synthesis of 5-fluoroalkylated pyrimidine nucleosides, which are of interest as potential therapeutic agents.



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Caption: Role of the catalyst in a drug development workflow.

## Conclusion

**Bis(tri-tert-butylphosphine)platinum(0)** is a potent and versatile catalyst with significant applications in organic synthesis, particularly in the construction of molecules relevant to the pharmaceutical industry. Its well-defined structure and the steric bulk of its phosphine ligands contribute to its high reactivity and selectivity in a range of cross-coupling reactions. The detailed protocols and mechanistic insights provided in this guide are intended to facilitate its effective use in research and development settings. Proper safety precautions are essential when handling this compound.

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